

Compound Identification & Hazard Profile

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Compound of Interest

Compound Name: JNJ-39327041

CAS No.: 1093069-32-9

Cat. No.: B1673018

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Before disposal, verify the material identity to ensure it is not co-mingled with incompatible waste streams (e.g., oxidizers).

Property	Detail	Operational Implication
Compound Name	JNJ-39327041	Verify label against CAS before disposal.
Chemical Class	Imidazole-4-sulfonamide derivative	Sulfonamide moiety: Potential environmental persistence. Strict prohibition on drain disposal.
CAS Number	1093069-32-9	Use for waste manifesting and inventory reconciliation.
Physical State	Solid (Powder) / Solubilized (DMSO/Water)	Determines waste stream (Solid vs. Liquid).
Storage	-20°C (Desiccated)	Cold-stored waste must be thawed before liquid consolidation to prevent container cracking.

Core Directive: The "Zero-Drain" Policy

CRITICAL SAFETY RULE: Under no circumstances shall **JNJ-39327041** or its residues be discharged into municipal wastewater systems. As a bioactive research chemical, it poses a risk of aquatic toxicity and, given its sulfonamide structure, potential antimicrobial resistance pressure.

Approved Disposal Method:

- Primary: High-Temperature Incineration (Waste Code: Non-Regulated Pharmaceutical/Chemical Waste, unless characterized otherwise by local EHS).
- Secondary (Packaging): Triple rinse, with rinsate treated as liquid hazardous waste.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Solids)

Applicability: Expired powder, weighing boats, contaminated gloves, and bench paper.

- Segregation: Do not mix with general trash or biohazard waste (unless contaminated with infectious agents).
- Containment: Place solid waste in a Yellow Chemical Waste Bag or a dedicated Wide-Mouth HDPE Drum.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**JNJ-39327041** (Solid), Trace Chemicals."
 - Hazard Check: Toxic, Irritant.
- Sealing: Double-tie bags or screw lids tight. Ensure no exterior contamination.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol B: Liquid Waste (Stock Solutions & Media)

Applicability: DMSO stocks, cell culture media containing **JNJ-39327041**.

- Solvent Compatibility:

- DMSO/Organic Stocks: Dispose of in Halogenated or Non-Halogenated Solvent waste containers (depending on other co-solvents).
- Aqueous Solutions: Dispose of in Aqueous Chemical Waste carboys. Do not bleach unless biological contamination is present (bleach can react with sulfonamides; autoclave or incinerate is preferred for bio-mixed waste).
- Consolidation:
 - Pour waste slowly into the carboy using a funnel.
 - Stop Rule: Leave at least 10% headspace in the container to allow for expansion.
- Rinsing: Triple-rinse the original vial with a compatible solvent (e.g., ethanol or water). Add rinsate to the liquid waste container.

Protocol C: Sharps & Glassware

Applicability: Needles used for animal dosing, broken ampoules.

- Immediate Containment: Place directly into a Rigid Sharps Container (Red for biohazardous/chemical, White for chemical only, depending on facility color codes).
- Defacement: If the glassware is intact (e.g., empty stock vials), deface the label to prevent misuse before placing it in the glass waste bin (if triple-rinsed) or sharps bin (if residue remains).

Spill Management Workflow

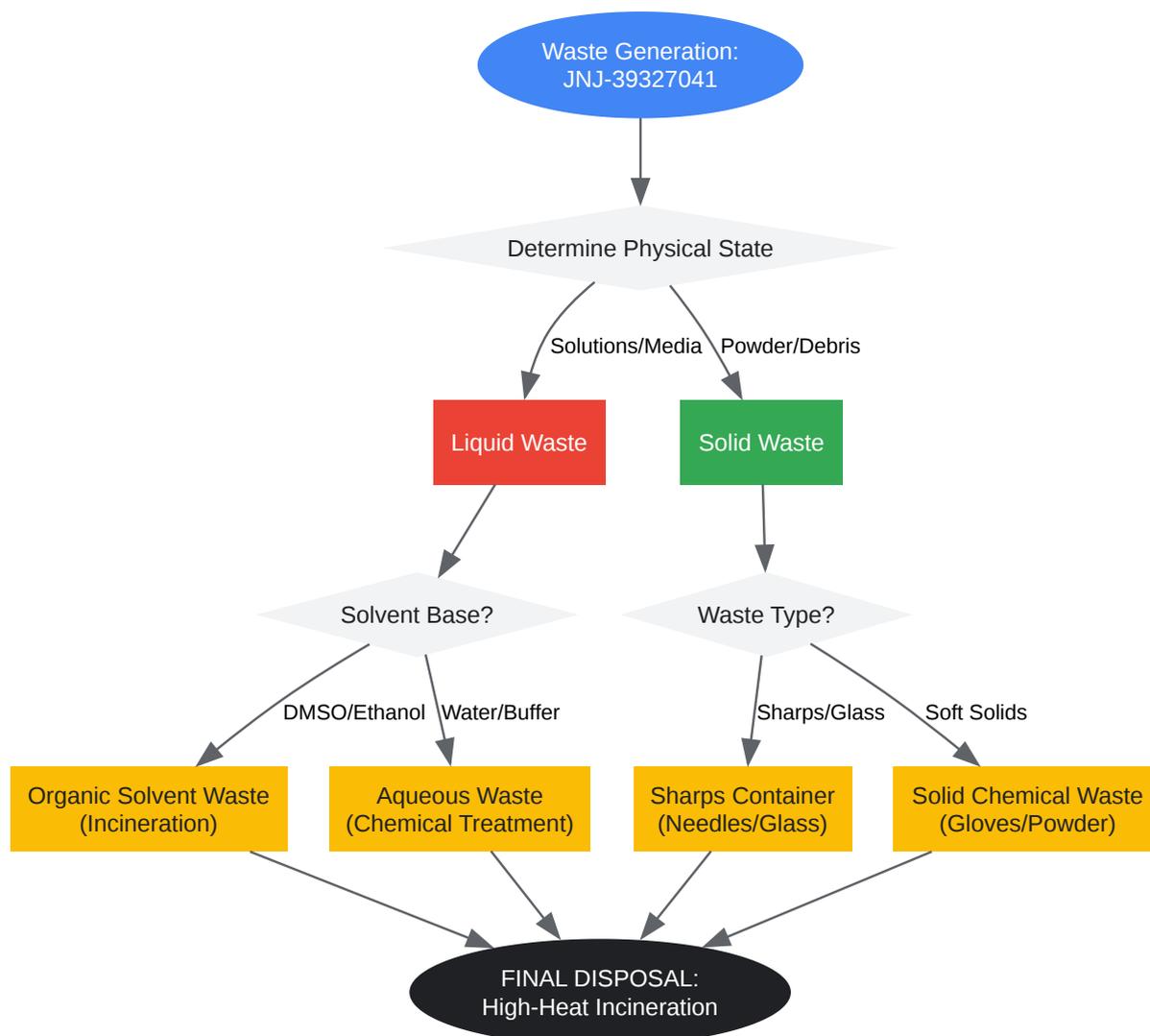
In the event of a spill, immediate action prevents exposure and facility contamination.

- Minor Spill (<10 mL/mg):
 - Alert: Notify nearby personnel.
 - PPE: Don double nitrile gloves, lab coat, and safety goggles.
 - Absorb: Use a chemical spill pad or paper towels.

- Clean: Clean area with soap and water; dispose of all cleanup materials as Solid Chemical Waste.
- Major Spill (>10 mL/mg or Aerosolized):
 - Evacuate: Clear the immediate area.
 - Ventilate: Allow aerosols to settle (15-30 mins) if outside a hood.
 - Decontaminate: Call EHS for assistance.

Decision Logic: Waste Stream Visualization

The following diagram illustrates the decision-making process for segregating **JNJ-39327041** waste streams to ensure compliance and safety.



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Caption: Decision matrix for segregating **JNJ-39327041** waste streams. All paths lead to incineration to ensure complete destruction of the bioactive moiety.

References

- National Center for Biotechnology Information (NCBI). **JNJ-39327041** - PubChem Compound Summary. PubChem. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Management of Pharmaceutical Hazardous Waste (RCRA). Available at: [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). Laboratory Safety Guidance (OSHA 3404-11R). Available at: [\[Link\]](#)

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Sources

- 1. Restricted [\[njmedicalconnect.com\]](#)
- 2. Restricted [\[njmedicalconnect.com\]](#)
- 3. [merckmillipore.com](#) [\[merckmillipore.com\]](#)
- 4. [carlroth.com](#) [\[carlroth.com\]](#)
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